

3-Aminoheptan-1-ol: A Versatile Chiral Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 3-Aminoheptan-1-ol

Cat. No.: B15323236

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Introduction

3-Aminoheptan-1-ol, a chiral amino alcohol, is emerging as a valuable building block in organic synthesis, particularly in the construction of complex molecules with pharmaceutical applications. Its bifunctional nature, possessing both a primary alcohol and a primary amine, allows for a diverse range of chemical transformations. This, combined with the commercial availability of its enantiomerically pure forms, such as (S)-**3-Aminoheptan-1-ol**, makes it an attractive starting material for the synthesis of chiral heterocycles and other bioactive compounds. This document provides an overview of its application, focusing on its use in the synthesis of pyrimidine derivatives, supported by experimental protocols and data.

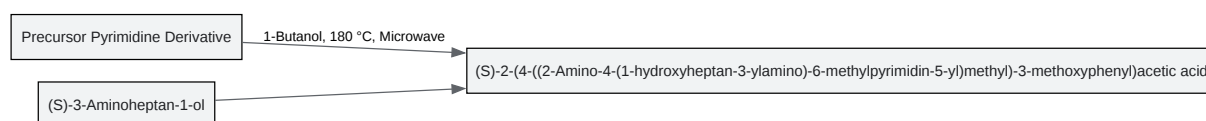
Application in the Synthesis of Pyrimidine Derivatives

A significant application of **3-Aminoheptan-1-ol** is in the synthesis of substituted pyrimidine derivatives, a class of compounds with a broad spectrum of biological activities, including their use as modulators of Toll-like receptor 7 (TLR7). The amino group of **3-Aminoheptan-1-ol** can act as a nucleophile to displace a leaving group on a pyrimidine ring, thereby incorporating the chiral heptanol side chain into the final molecule.

Experimental Protocol: Synthesis of (S)-2-(4-((2-Amino-4-(1-hydroxyheptan-3-ylamino)-6-methylpyrimidin-5-yl)methyl)-3-methoxyphenyl)acetic acid

This protocol is adapted from patent literature describing the synthesis of a pyrimidine derivative with potential therapeutic use.

Reaction Scheme:



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Figure 1: General reaction scheme for the synthesis of the target pyrimidine derivative.

Materials:

- Precursor pyrimidine derivative (e.g., the product from the reaction of 2,4-dichloro-6-methyl-5-((4-(methoxycarbonylmethyl)-2-methoxyphenoxy)methyl)pyrimidine with ammonia)
- **(S)-3-Aminoheptan-1-ol**
- 1-Butanol

Procedure:

- A suspension of the precursor pyrimidine derivative (0.1 g) in 1-butanol (2 mL) is prepared in a microwave vial.
- **(S)-3-Aminoheptan-1-ol** (108 mg) is added to the suspension.
- The reaction mixture is heated to 180 °C for 3 hours in a CEM microwave reactor.
- After cooling, the mixture is diluted with 5 M aqueous potassium hydroxide (0.5 mL).
- The mixture is then heated to 150 °C for 3 hours in a CEM microwave reactor to facilitate saponification of the ester.

- The reaction mixture is cooled and the pH is adjusted to ~7 with concentrated HCl.
- The organic phase is separated.
- The aqueous phase is extracted with 1-butanol.
- The combined organic phases are evaporated under reduced pressure to yield the crude product.

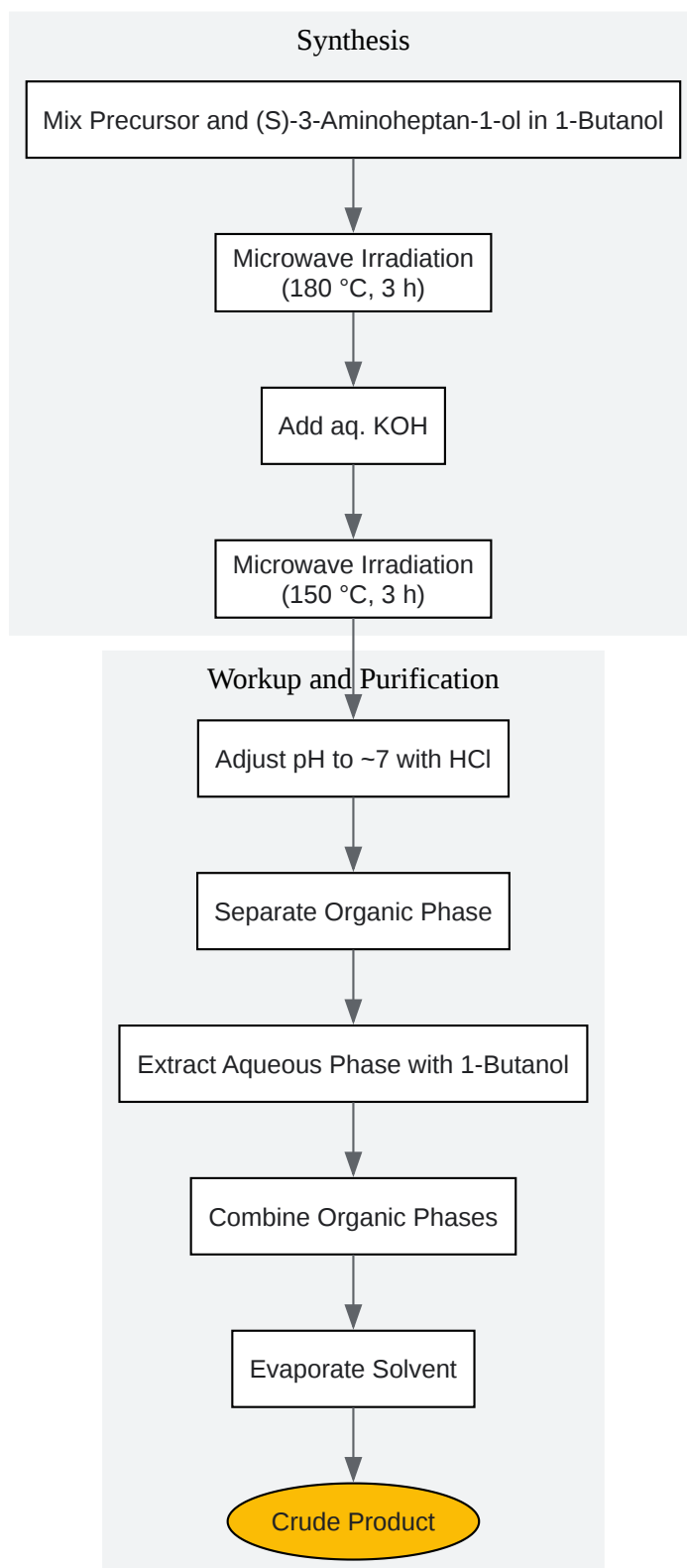
Quantitative Data Summary

The following table summarizes the key quantitative data from the described synthesis.

Parameter	Value
Starting Material	0.1 g
(S)-3-Aminoheptan-1-ol	108 mg
Solvent	1-Butanol (2 mL)
Reaction Temperature	180 °C (Step 3) / 150 °C (Step 5)
Reaction Time	3 h (Step 3) / 3 h (Step 5)
Product Yield	0.124 g (crude)

Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and subsequent workup of the pyrimidine derivative.



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Figure 2: Workflow diagram for the synthesis and purification of the pyrimidine derivative.

Conclusion

3-Aminoheptan-1-ol serves as a key chiral synthon in the construction of complex heterocyclic molecules. The example provided demonstrates its utility in the synthesis of a substituted pyrimidine, highlighting a practical application in medicinal chemistry research. The straightforward reaction conditions and the ability to introduce a specific stereocenter make **3-Aminoheptan-1-ol** a valuable tool for organic chemists and drug development professionals. Further exploration of its reactivity is likely to uncover new applications in the synthesis of other important chemical entities.

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